

An In-depth Technical Guide to the Safe Handling of Dimethyl Fluoromalonate

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Compound of Interest

Compound Name: Dimethyl fluoromalonate

Cat. No.: B1301775

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For researchers, scientists, and drug development professionals, understanding the appropriate handling and safety protocols for reactive chemical intermediates is paramount. This guide provides a comprehensive overview of the essential safety information for **dimethyl fluoromalonate**, a valuable yet hazardous building block in organic synthesis.

Chemical and Physical Properties

Dimethyl fluoromalonate is a colorless liquid with a fruity odor.^[1] It is primarily utilized as a reagent in the synthesis of various fluorinated compounds, including pharmaceuticals.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Dimethyl Fluoromalonate**

Property	Value	Source(s)
Molecular Formula	C ₅ H ₇ FO ₄	[1][2]
Molecular Weight	150.10 g/mol	[2]
CAS Number	344-14-9	[2]
Appearance	Clear, colorless liquid or white to light yellow crystal powder	[1][3]
Boiling Point	111-112 °C[1] or 111 °C at 45 torr[3]	[1][3]
Density	1.211 g/cm ³	[3]
Flash Point	38.4 °C	[3]
IUPAC Name	dimethyl 2-fluoropropanedioate	[2]

Hazard Identification and Classification

Dimethyl fluoromalonate is classified as a hazardous chemical. It is crucial to understand its potential dangers to ensure safe handling. The Globally Harmonized System (GHS) classification for this compound is detailed in Table 2.

Table 2: GHS Hazard Classification for **Dimethyl Fluoromalonate**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[2]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin[2]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled[2]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[2]

The primary hazards associated with **dimethyl fluoromalonate** are its acute toxicity and corrosivity.[1][3] Exposure through ingestion, skin contact, or inhalation may lead to severe injury or even death, with effects possibly being delayed.[4]

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when working with **dimethyl fluoromalonate**.

Personal Protective Equipment (PPE)

A comprehensive set of PPE should be worn at all times. This includes:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A laboratory coat and, if necessary, an apron or full-body suit.
- Respiratory Protection: A NIOSH-approved respirator with an appropriate cartridge for organic vapors, especially when working outside of a fume hood or with large quantities.[5]

Engineering Controls

All handling of **dimethyl fluoromalonate** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5] This minimizes the risk of inhalation exposure.

Storage

Store **dimethyl fluoromalonate** in a tightly closed container in a cool, dry, and well-ventilated area.[6] It should be stored away from incompatible materials such as oxidizing agents, heat, flames, and sparks.[5] Refrigerated storage is recommended.[5]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

First-Aid Measures

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[6]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[5] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person.[6] Seek immediate medical attention.

Fire-Fighting Measures

In case of a fire, use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[6] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6] Hazardous combustion products include carbon monoxide and hydrogen fluoride.[5]

Accidental Release Measures

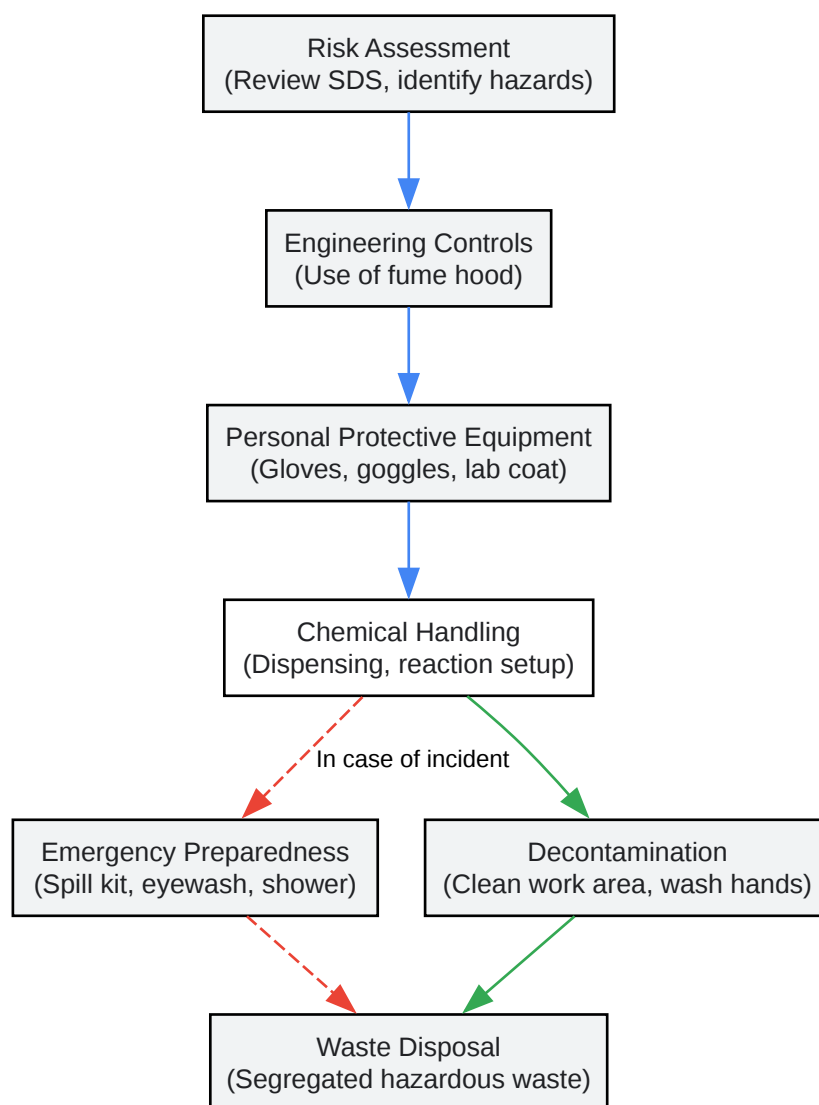
For spills, evacuate the area and ensure adequate ventilation. Remove all ignition sources.[6] Wear appropriate PPE. Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it in a suitable, closed container for disposal.[5] Do not allow the chemical to enter drains or waterways.[6]

Experimental Protocols

While specific experimental protocols are highly dependent on the reaction being performed, the following general guidelines should be followed when using **dimethyl fluoromalonate**.

General Handling Workflow

The logical flow for safely handling **dimethyl fluoromalonate** is depicted in the diagram below. This workflow emphasizes a proactive approach to safety, from initial planning to final disposal.



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Caption: Logical workflow for the safe handling of **dimethyl fluoromalonate**.

Quenching and Disposal

Due to its reactivity, any unreacted **dimethyl fluoromalonate** in a reaction mixture should be quenched before workup. A suggested method is the slow addition of a mild base (e.g., saturated sodium bicarbonate solution) while cooling the reaction vessel in an ice bath. The quenching process should be performed within a fume hood.

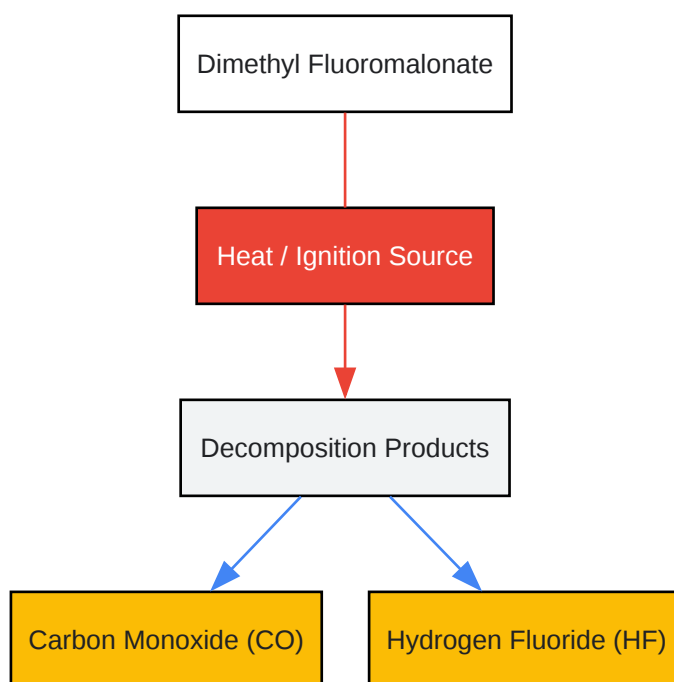
All waste containing **dimethyl fluoromalonate** must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.

Stability and Reactivity

Dimethyl fluoromalonate is a reactive molecule.[1] It is important to be aware of its stability and reactivity profile to prevent hazardous situations.

- Conditions to Avoid: Heat, flames, and sparks.[5]
- Incompatible Materials: Strong oxidizing agents.[5]
- Hazardous Decomposition Products: Upon combustion, it may produce carbon monoxide and hydrogen fluoride.[5]

The potential decomposition pathway under thermal stress is illustrated in the following diagram.



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Caption: Thermal decomposition pathway of **dimethyl fluoromalonate**.

By understanding and implementing these safety protocols, researchers can effectively mitigate the risks associated with the handling and use of **dimethyl fluoromalonate** in a laboratory setting.

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